

# Methyl Acetimidate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Methyl acetimidate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl acetimidate**, a versatile reagent in organic synthesis and various research applications. This document outlines its chemical properties, synthesis, and key applications, with a focus on its relevance to drug development and biochemical studies.

## Core Chemical Identifiers and Properties

**Methyl acetimidate** is an organic compound that serves as a valuable intermediate in chemical synthesis.<sup>[1]</sup> It is characterized by the presence of an acetimidate functional group.<sup>[1]</sup> The compound is also available as a hydrochloride salt, which exhibits different solubility and stability properties.

Identifier	Methyl Acetimidate	Methyl Acetimidate Hydrochloride
CAS Number	14777-29-8[1][2][3]	14777-27-6
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO	C <sub>3</sub> H <sub>8</sub> ClNO (or C <sub>3</sub> H <sub>7</sub> NO·HCl)
Molecular Weight	73.09 g/mol	109.55 g/mol
Appearance	Colorless to pale yellow liquid	White to yellow powder
Synonyms	Methyl ethanimidate, Acetimidic acid, methyl ester	Acetimidic acid methyl ester hydrochloride

## Applications in Research and Development

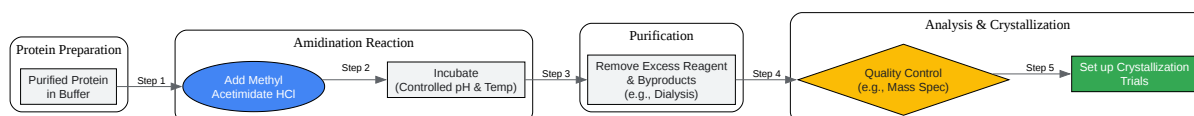
**Methyl acetimidate** and its hydrochloride salt are utilized in a variety of synthetic and research applications:

- **Organic Synthesis:** It is a key reagent in the formation of imines and amidines, which are important intermediates in the synthesis of pharmaceuticals and agrochemicals.
- **Peptide Synthesis:** The hydrochloride salt is used in peptide synthesis to facilitate the formation of amide bonds.
- **Protein Modification:** It has been employed in protein crystallography to modify lysine residues, which can improve protein solubility and stability, aiding in crystallization for structural analysis.
- **Biochemical Research:** **Methyl acetimidate** hydrochloride acts as an inhibitor of the N-methylation of phosphatidylethanolamine, allowing researchers to study the roles of phospholipid methylation in biological processes.

## Experimental Workflow: Protein Modification for Crystallography

The following diagram illustrates a generalized workflow for the chemical modification of protein lysine residues using **methyl acetimidate** hydrochloride prior to crystallization trials. This

process, known as amidination, alters the charge of the lysine side chains and can promote the formation of crystal contacts.



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Caption: Workflow for protein lysine modification using **methyl acetimidate HCl**.

## Key Chemical Reactions

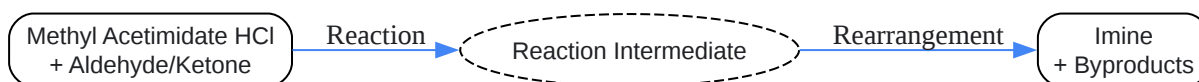
**Methyl acetimidate** is known for its reactivity, particularly in hydrolysis and in the formation of other functional groups.

### Hydrolysis

In the presence of water, **methyl acetimidate** can undergo hydrolysis to yield methyl acetate and ammonia. Its hydrochloride salt can similarly hydrolyze to form methylamine and acetic acid.

### Imine Formation

A significant application of **methyl acetimidate** hydrochloride is its reaction with aldehydes and ketones to form imines. This reaction is a cornerstone of its utility in the synthesis of nitrogen-containing compounds. The general logical relationship for this reaction is outlined below.



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## References

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